

Introduction: A Chemist's Perspective on a Modern Building Block

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *3-Butoxy-2-fluoro-4-methoxyphenylboronic acid*

CAS No.: *1793003-67-4*

Cat. No.: *B1527170*

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3-Butoxy-2-fluoro-4-methoxyphenylboronic acid (CAS No. 1793003-67-4) is a highly functionalized arylboronic acid, a class of reagents indispensable to modern synthetic organic chemistry. Its structural complexity—featuring alkoxy, fluoro, and boronic acid moieties—makes it a valuable building block, particularly in the synthesis of novel pharmaceutical agents and complex organic materials. Researchers in drug development utilize such reagents in palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura coupling, to construct carbon-carbon bonds with precision and efficiency.

The very features that make this compound synthetically useful also necessitate a thorough understanding of its potential hazards. The presence of a boronic acid group, along with activating and modifying substituents on the phenyl ring, dictates its reactivity, stability, and toxicological profile. This guide, prepared for researchers and drug development professionals, moves beyond a standard Safety Data Sheet (SDS) to provide a deeper, cause-and-effect understanding of safe handling protocols, emergency procedures, and storage requirements. Our objective is to foster a proactive safety culture grounded in scientific principles, ensuring that this valuable reagent can be used with confidence and control.

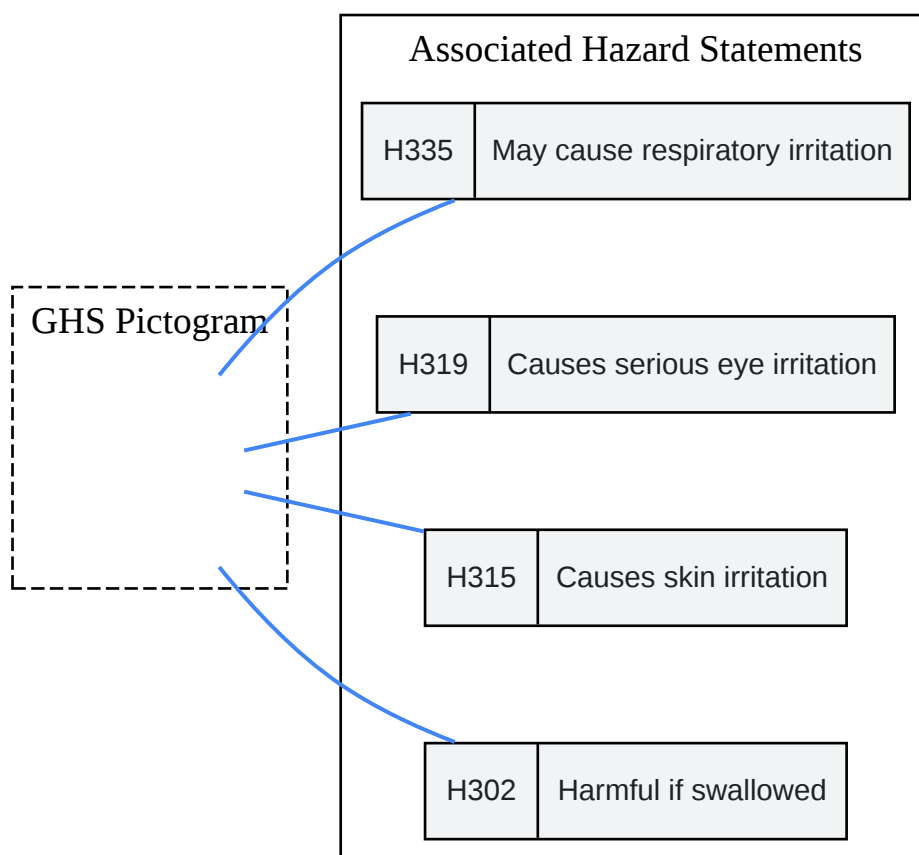
Section 1: Hazard Identification and GHS Classification

While a specific, comprehensive Safety Data Sheet (SDS) for **3-Butoxy-2-fluoro-4-methoxyphenylboronic acid** is not widely available, a robust hazard assessment can be constructed by examining the profiles of structurally analogous phenylboronic acids. Compounds of this class consistently present a similar set of hazards. The Globally Harmonized System (GHS) classifications below are based on data from representative substituted phenylboronic acids and should be considered the minimum standard for handling this reagent.^{[1][2][3]}

Anticipated GHS Classification:

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed ^{[1][2][4]}
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation ^{[3][5][6]}
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation ^{[3][5][6]}
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation ^{[2][3][7]}

These classifications are visually summarized by the GHS pictograms, which serve as an immediate visual warning of the primary hazards.



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Caption: GHS pictogram and associated hazard statements.

Section 2: Proactive Exposure Control and Personal Protection

The primary routes of exposure to solid arylboronic acids are inhalation of the powder and direct contact with skin or eyes.[4][8] The causality behind exposure control is simple: prevent the compound from entering the body. This is achieved through a multi-layered defense system of engineering controls and Personal Protective Equipment (PPE).

Engineering Controls: The First Line of Defense

The potential for respiratory irritation (H335) makes it imperative to handle **3-Butoxy-2-fluoro-4-methoxyphenylboronic acid**, which is typically a fine powder, within a certified chemical

fume hood.[4][7] A fume hood provides constant negative pressure, ensuring that any aerosolized dust is captured and exhausted away from the researcher's breathing zone.

Causality: Phenylboronic acids are often low-density, fluffy solids. Standard laboratory manipulations like weighing and transferring can easily generate airborne dust. Inhaling these fine particles can lead to irritation of the nose, throat, and lungs.[3][7] A fume hood is the only reliable method to control this exposure route.

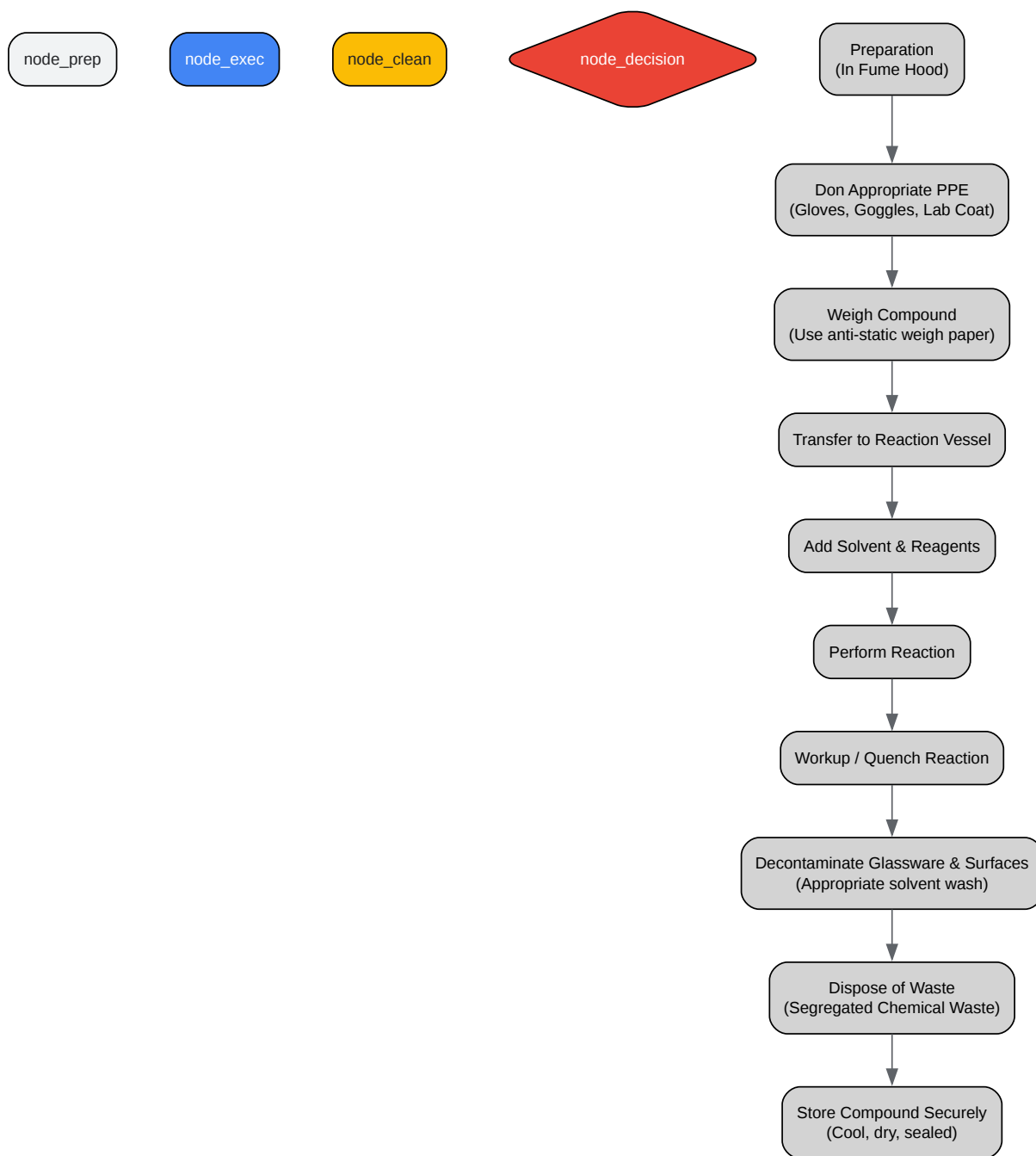
Personal Protective Equipment (PPE): The Essential Barrier

PPE provides the final barrier between the researcher and the chemical. The selection must directly address the identified hazards of skin and eye irritation.[3]

Protection Type	Specification	Rationale and Best Practices
Eye Protection	Safety glasses with side-shields or chemical splash goggles (ANSI Z87.1 or EN 166 compliant).[3][4]	Rationale: Protects against accidental splashes during solution preparation and prevents airborne powder from contacting the eyes, which could cause serious irritation (H319).[5]
Hand Protection	Nitrile rubber gloves (minimum 0.11 mm thickness).	Rationale: Provides a chemical-resistant barrier to prevent skin contact and subsequent irritation (H315). Best Practice: Always inspect gloves for tears before use. Remove gloves using a technique that avoids contaminating bare skin. Wash hands thoroughly after handling.[6]
Skin and Body Protection	Standard laboratory coat.	Rationale: Protects skin and personal clothing from contamination with dust or splashes.
Respiratory Protection	Not typically required when using a fume hood.	Rationale: The fume hood provides adequate respiratory protection. For large spills or situations without adequate ventilation, a NIOSH-approved N95 dust respirator may be necessary.[9]

Section 3: Experimental Workflow for Safe Handling

A self-validating, safe experimental protocol involves a systematic sequence of actions designed to minimize risk at every step. The following workflow illustrates the logical progression for handling **3-Butoxy-2-fluoro-4-methoxyphenylboronic acid**.



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Caption: Step-by-step workflow for safe laboratory handling.

Section 4: Emergency Response Protocols

In the event of an accidental exposure, a swift and correct response is critical.

- **Inhalation:** Immediately move the affected person to fresh air. If breathing is difficult or irritation persists, seek medical attention.[\[8\]](#)[\[10\]](#)
- **Skin Contact:** Remove contaminated clothing immediately. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes.[\[8\]](#)[\[10\]](#) If skin irritation develops or persists, seek medical advice.[\[5\]](#)
- **Eye Contact:** Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open to ensure complete irrigation.[\[10\]](#) Remove contact lenses if present and easy to do.[\[10\]](#) Persistent irritation requires immediate medical attention.[\[5\]](#)
- **Ingestion:** Do NOT induce vomiting. Rinse the mouth thoroughly with water. If the person is conscious, have them drink a glass of water.[\[4\]](#) Call a poison control center or seek immediate medical attention.[\[8\]](#)[\[11\]](#)

Section 5: Chemical Stability, Storage, and Disposal

Stability and Reactivity

3-Butoxy-2-fluoro-4-methoxyphenylboronic acid is generally stable under recommended storage conditions. However, like most boronic acids, it has certain incompatibilities:

- **Conditions to Avoid:** Exposure to excess heat, moisture, or air over prolonged periods should be avoided.[\[12\]](#)[\[13\]](#)
- **Incompatible Materials:** Avoid strong oxidizing agents, which can react exothermically with the organic portions of the molecule.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- **Hazardous Decomposition Products:** Under combustion, it will decompose to produce carbon oxides (CO, CO₂), hydrogen fluoride, and boron oxides.[\[13\]](#)

A notable characteristic of arylboronic acids is the potential to undergo trimerization via dehydration to form a cyclic anhydride known as a boroxine. While this does not typically pose

a new hazard, it reduces the purity and reactivity of the reagent. Storing the compound in a dry environment minimizes this pathway.

Storage

To maintain chemical integrity and safety, adhere to the following storage protocols:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[10\]](#)[\[14\]](#)
- Consider refrigeration for long-term storage to maintain product quality.[\[11\]](#)
- Store away from incompatible materials such as strong oxidizing agents.

Accidental Release and Disposal

Spill Cleanup:

- Evacuate the area and ensure adequate ventilation (work within a fume hood if possible).
- Wear full PPE as described in Section 2.
- Avoid generating dust. Gently sweep or use a HEPA-filtered vacuum to collect the spilled solid.
- Place the collected material into a suitable, labeled container for chemical waste disposal.
- Clean the spill area with a damp cloth or paper towel, and place the cleaning materials in the waste container.

Disposal: Dispose of waste material and empty containers in accordance with all local, regional, and national regulations. This product should be disposed of as hazardous chemical waste, typically via incineration at a licensed facility.[\[11\]](#) Do not allow the product to enter drains or waterways.[\[15\]](#)

Section 6: Physicochemical Properties

The following table summarizes the key physical and chemical properties of the compound.

Property	Value	Source
Chemical Name	3-Butoxy-2-fluoro-4-methoxyphenylboronic acid	-
CAS Number	1793003-67-4	
Molecular Formula	C11H16BFO4	
Molecular Weight	242.05 g/mol	[16]
Appearance	Typically an off-white to white powder/solid.	Inferred from similar compounds[12][13]
Melting Point	Data not available. Structurally similar compounds melt in the range of 130-215 °C.	[2][9]
Solubility	Expected to be soluble in common organic solvents like methanol, THF, and DMSO. Limited water solubility.	General knowledge of boronic acids

References

- S D Fine-Chem Limited. Safety Data Sheet: Phenyl Boronic Acid. [Link]
- Fisher Scientific. Safety Data Sheet. [Link]
- Angene Chemical. Safety Data Sheet: B-(2,3,5,6-Tetrafluoro-4-methoxyphenyl)boronic acid. [Link]
- PubChem, National Center for Biotechnology Information. (3-Fluoro-2-isobutoxy-4-methoxyphenyl)boronic acid. [Link]

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Sources

- [1. angenechemical.com \[angenechemical.com\]](#)
- [2. fishersci.co.uk \[fishersci.co.uk\]](#)
- [3. orgchemboulder.com \[orgchemboulder.com\]](#)
- [4. file.medchemexpress.com \[file.medchemexpress.com\]](#)
- [5. tcichemicals.com \[tcichemicals.com\]](#)
- [6. static.cymitquimica.com \[static.cymitquimica.com\]](#)
- [7. aksci.com \[aksci.com\]](#)
- [8. aksci.com \[aksci.com\]](#)
- [9. 3-Fluoro-4-methoxyphenylboronic acid = 95 149507-26-6 \[sigmaaldrich.com\]](#)
- [10. fishersci.com \[fishersci.com\]](#)
- [11. fishersci.com \[fishersci.com\]](#)
- [12. assets.thermofisher.com \[assets.thermofisher.com\]](#)
- [13. fishersci.co.uk \[fishersci.co.uk\]](#)
- [14. downloads.ossila.com \[downloads.ossila.com\]](#)
- [15. assets.thermofisher.cn \[assets.thermofisher.cn\]](#)
- [16. \(3-Fluoro-2-isobutoxy-4-methoxyphenyl\)boronic acid | C₁₁H₁₆BF₄O₄ | CID 177688655 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Introduction: A Chemist's Perspective on a Modern Building Block]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1527170/docs#introduction-a-chemist-s-perspective-on-a-modern-building-block\]](https://www.benchchem.com/product/b1527170/docs#introduction-a-chemist-s-perspective-on-a-modern-building-block)

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